



In-depth Technical Guide: 5-Methyloxolane-2carboxylic Acid

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Compound of Interest

Compound Name:

Cis-5-Methyloxolane-2-carboxylic
acid

Cat. No.:

B1381364

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Disclaimer: The initial request for information on CAS number 1807937-55-8 did not yield a definitive chemical identity. Extensive database searches suggest this CAS number may be erroneous or obsolete. This guide focuses on the closely related and structurally plausible compound, 5-methyloxolane-2-carboxylic acid, which is associated with the CAS number 61834-13-7. It is presumed that this is the compound of interest for researchers, scientists, and drug development professionals.

Core Compound Properties

5-Methyloxolane-2-carboxylic acid, also known by its IUPAC name 5-methyltetrahydro-2-furancarboxylic acid, is a heterocyclic carboxylic acid. Its structure features a saturated five-membered ether ring (an oxolane or tetrahydrofuran ring) substituted with a methyl group at the 5-position and a carboxylic acid group at the 2-position. This structure results in stereoisomerism, and the properties can vary between different stereoisomers.

Table 1: General and Chemical Properties of 5-Methyloxolane-2-carboxylic Acid



Property	Value	Source(s)
CAS Number	61834-13-7	[1]
Molecular Formula	С6Н10О3	[1]
Molecular Weight	130.14 g/mol	
IUPAC Name	5-methyltetrahydro-2- furancarboxylic acid	
Appearance	Typically a colorless liquid	[2]
Solubility	Likely soluble in polar solvents	[2]

Synthesis and Experimental Protocols

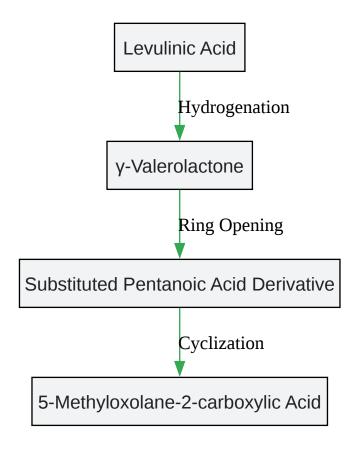
The synthesis of 5-methyloxolane-2-carboxylic acid and its derivatives can be achieved through various synthetic routes, often starting from bio-based platform chemicals.

Synthesis from Levulinic Acid

One potential pathway to a related compound, 2-methyloxolane (also known as 2-methyltetrahydrofuran or 2-MeTHF), involves the hydrogenation of levulinic acid.[3] While a direct synthesis protocol for the carboxylic acid was not found in the immediate search, a plausible conceptual pathway can be illustrated.

Conceptual Synthesis Workflow:





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Caption: Conceptual synthesis pathway from levulinic acid.

General Reactivity

As a carboxylic acid, 5-methyloxolane-2-carboxylic acid is expected to undergo typical reactions of this functional group.

- Esterification: Reaction with alcohols in the presence of an acid catalyst will yield the corresponding esters.[2]
- Reduction: The carboxylic acid can be reduced to the corresponding alcohol using strong reducing agents like lithium aluminum hydride.[2]
- Amide Formation: Reaction with amines can produce the corresponding amides.

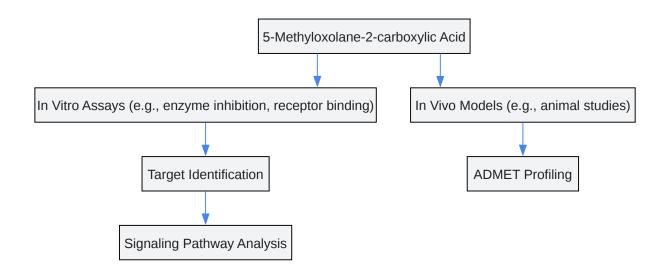
Biological Activity and Signaling Pathways



Currently, there is limited publicly available information on the specific biological activity or signaling pathway interactions of 5-methyloxolane-2-carboxylic acid. However, the oxolane (tetrahydrofuran) ring is a structural motif present in various biologically active molecules and natural products. Its role as a chiral building block suggests its potential use in the synthesis of more complex pharmaceutical compounds.[2]

The biological effects of such compounds are highly dependent on their stereochemistry and the nature of other functional groups present in the molecule.[2]

Logical Relationship for Investigating Biological Activity:



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Caption: Standard workflow for characterizing biological activity.

Commercial Suppliers

5-Methyloxolane-2-carboxylic acid (CAS 61834-13-7) is available from several chemical suppliers, primarily for research and development purposes.

Table 2: Selected Suppliers of 5-Methyloxolane-2-carboxylic Acid



Supplier	Product Number (Example)	Purity/Notes
Sigma-Aldrich	ATEH9A1E893F	-
abcr GmbH	AB616620	-
BLD Pharmatech Ltd.	-	Research Chemicals
Ambeed, Inc.	-	Building Blocks, Intermediates

Note: Product numbers and availability are subject to change. Please consult the respective supplier's website for current information.

Conclusion

5-Methyloxolane-2-carboxylic acid is a specialty chemical with potential applications as a building block in organic synthesis, particularly for the development of novel pharmaceuticals and other bioactive molecules. While detailed experimental protocols and biological activity data are not extensively documented in publicly accessible literature, its fundamental chemical properties and availability from commercial suppliers provide a basis for further research and development. Researchers interested in this compound should consider its stereochemistry in their experimental design, as this will likely have a significant impact on its biological properties. Further investigation is warranted to fully elucidate its potential in various scientific and industrial applications.

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References

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